Application Notes and Protocols for BLT-1 Stock Solutions

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Compound of Interest

Compound Name:	*BLT-1*
Cat. No.:	*B10814912*

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These application notes provide detailed protocols for the preparation, storage, and use of **BLT-1** (Block lipid transport-1) stock solutions for laboratory experiments. **BLT-1** is a selective inhibitor of the scavenger receptor class B, type I (SR-BI), which plays a crucial role in the selective uptake of lipids from high-density lipoproteins (HDL).[1][2][3] It is also known to be a potent inhibitor of Hepatitis C virus (HCV) entry.[1]

Chemical Properties and Solubility

BLT-1 is a thiosemicarbazone copper chelator.[1][2] Understanding its chemical properties is essential for preparing stable and effective stock solutions.

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Property	Value	Source
CAS Number	321673-30-7	[1][4][5]
Molecular Formula	$C_{12}H_{23}N_3S$	[4][5]
Molecular Weight	241.40 g/mol	[4]
Appearance	White to tan solid/powder	[4]
Solubility in DMSO	≥13 mg/mL to 100 mg/mL	[2][4]
Solubility in Water	Insoluble	[2]
Purity	≥95% to ≥98% (HPLC)	[4]

Experimental Protocols

1. Preparation of a 10 mM **BLT-1** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BLT-1** in Dimethyl Sulfoxide (DMSO), a common solvent for this compound.

Materials:

- **BLT-1** powder (CAS 321673-30-7)
- Anhydrous/hygroscopic-free Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, for enhancing solubility)[1]

Procedure:

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- Equilibrate Reagents: Allow the **BLT-1** powder and DMSO to reach room temperature before opening to prevent condensation.
- Weigh **BLT-1**: Carefully weigh out the desired amount of **BLT-1** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.414 mg of **BLT-1** (Molecular Weight = 241.40 g/mol).
- Dissolve in DMSO: Add the appropriate volume of fresh, anhydrous DMSO to the weighed **BLT-1** powder. For the example above, add 1 mL of DMSO.
- Ensure Complete Dissolution: Vortex the solution thoroughly. If necessary, use an ultrasonic bath to aid in complete dissolution.[1] Visually inspect the solution to ensure no solid particles remain. The solution should be clear.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C or -80°C. Stock solutions are stable for up to 6 months at -20°C and up to 2 years at -80°C.[1][4]

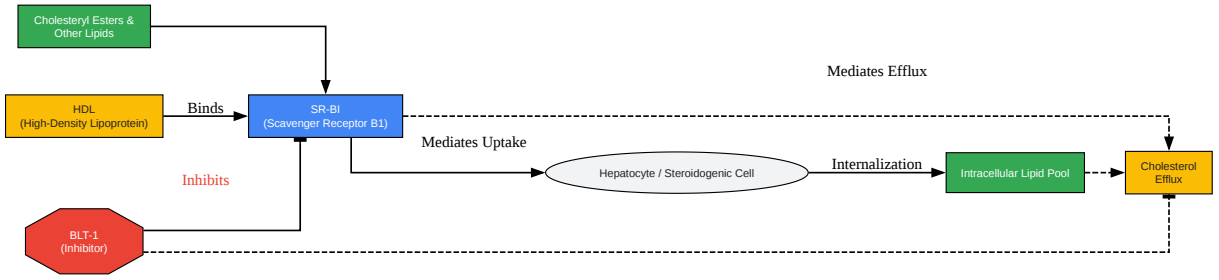
2. Preparation of Working Solutions

To prepare a working solution, dilute the 10 mM stock solution in the appropriate cell culture medium or buffer immediately before use. For example, to make a 10 µM working solution from a 10 mM stock, perform a 1:1000 dilution.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway inhibited by **BLT-1** and the workflow for preparing a stock solution.

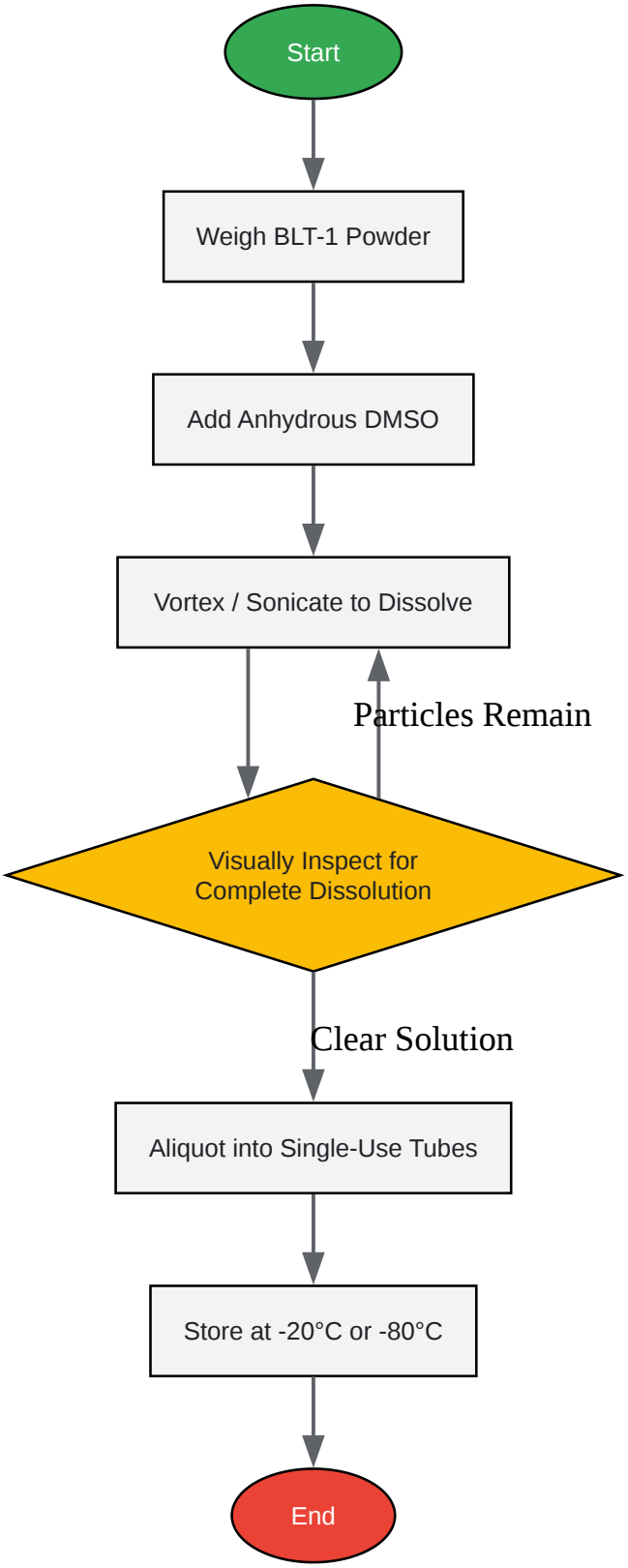
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Caption: **BLT-1** inhibits SR-BI-mediated lipid transport.

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Caption: Workflow for **BLT-1** stock solution preparation.

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